

"Acaricidal agent-1" chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Acaricidal agent-1*

Cat. No.: *B15554683*

[Get Quote](#)

Acaricidal Agent-1: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acaricidal agent-1, also identified as Compound 34 in seminal research, is a promising synthetic small molecule belonging to the class of cinnamic acid derivatives.^{[1][2]} It has demonstrated significant efficacy against *Psoroptes cuniculi*, the mite responsible for psoroptic mange in rabbits and other animals.^{[1][2]} This document provides an in-depth technical overview of **Acaricidal agent-1**, including its chemical structure, physicochemical properties, biological activity, and the experimental protocols used in its evaluation.

Chemical Structure and Physicochemical Properties

Acaricidal agent-1 is characterized by a heteroaromatic ring analogue of cinnamic acid esters. The replacement of the phenyl group with a pyridyl moiety has been shown to significantly enhance its acaricidal activity.^[1]

Table 1: Physicochemical Properties of **Acaricidal Agent-1**

Property	Value	Reference
CAS Number	123293-78-7	[2]
Molecular Formula	C10H11NO2	[2]
Molecular Weight	177.20 g/mol	[2]
SMILES	CCOC(/C=C/C1=CC=NC=C1)=O	[2]
Appearance	Not specified in provided results	
Solubility	Not specified in provided results	
Melting Point	Not specified in provided results	

Biological Activity

Acaricidal agent-1 exhibits potent activity against the mange mite *Psoroptes cuniculi*. Its efficacy has been quantified through in vitro bioassays, demonstrating its potential as a lead compound for the development of novel acaricides.

Table 2: In Vitro Acaricidal Activity of **Acaricidal Agent-1** against *Psoroptes cuniculi*

Compound	LC50 (mM)	LC50 (µg/mL)	LT50 at 4.5 mM (hours)	Reference
Acaricidal agent-1 (Compound 34)	0.82	146.6	Not specified	[2]
Compound 40 (a related analogue)	0.36	60.4	2.6	[1]
Ivermectin (Standard)	0.28	247.4	8.9	[1]

LC50 (Median Lethal Concentration): The concentration of the agent that causes the death of 50% of the test population. LT50 (Median Lethal Time): The time required to cause the death of 50% of the test population at a given concentration.

Mechanism of Action

The precise mechanism of action for **Acaricidal agent-1** has not been explicitly detailed in the provided search results. However, based on the structure-activity relationship (SAR) analysis of related cinnamic acid derivatives, the carbonyl group is crucial for its biological activity.^[1] Cinnamic acid derivatives have been reported to exhibit a range of biological activities, including the inhibition of protein kinases and interference with microbial cell membranes.^{[3][4]} Further research is required to elucidate the specific molecular targets and signaling pathways affected by **Acaricidal agent-1** in mites.

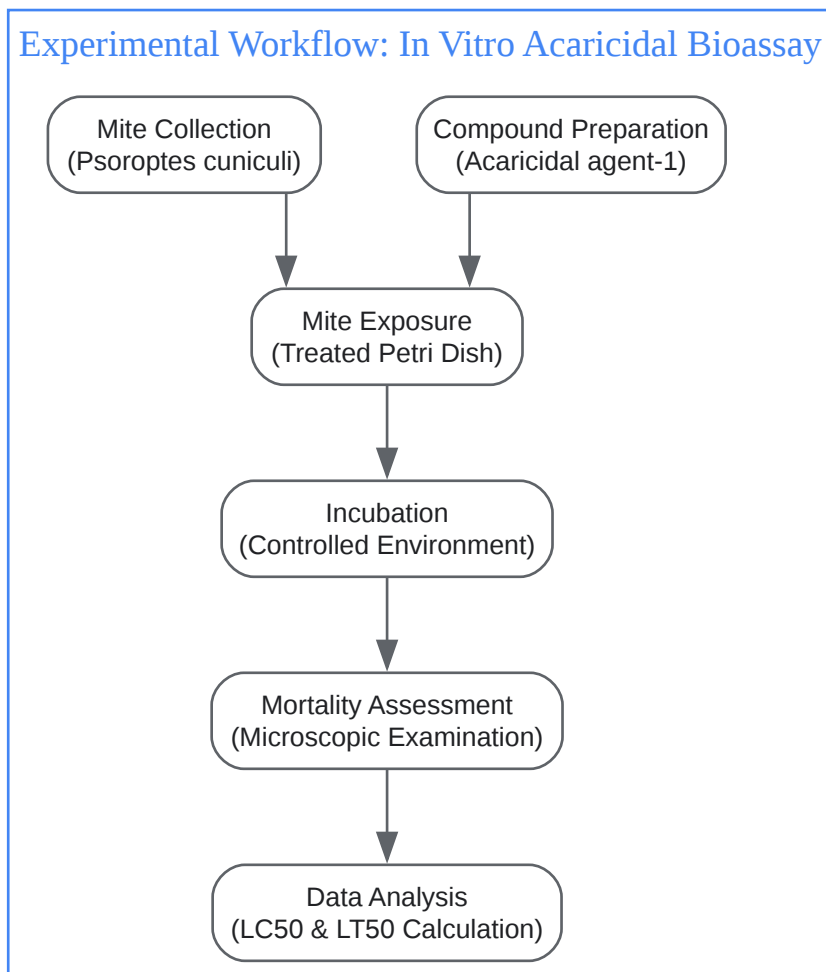
Experimental Protocols

The following is a generalized experimental protocol for the in vitro evaluation of acaricidal activity against *Psoroptes cuniculi*, based on standard methodologies in the field.

In Vitro Acaricidal Bioassay

- **Mite Collection:** Adult *Psoroptes cuniculi* mites are collected from the ear canals of naturally infested rabbits.
- **Compound Preparation:** **Acaricidal agent-1** is dissolved in a suitable solvent (e.g., dimethyl sulfoxide, DMSO) to create a stock solution. Serial dilutions are then prepared to obtain a range of test concentrations.
- **Exposure:** A specified number of healthy adult mites are placed in a petri dish or on a filter paper treated with the test solution. A control group is treated with the solvent alone.
- **Incubation:** The treated mites are incubated under controlled conditions of temperature and humidity.
- **Mortality Assessment:** Mite mortality is assessed at predetermined time points (e.g., 24, 48, 72 hours) under a microscope. Mites that do not respond to tactile stimulation are considered dead.

- **Data Analysis:** The mortality data is used to calculate the LC50 and LT50 values using probit analysis or other appropriate statistical methods.

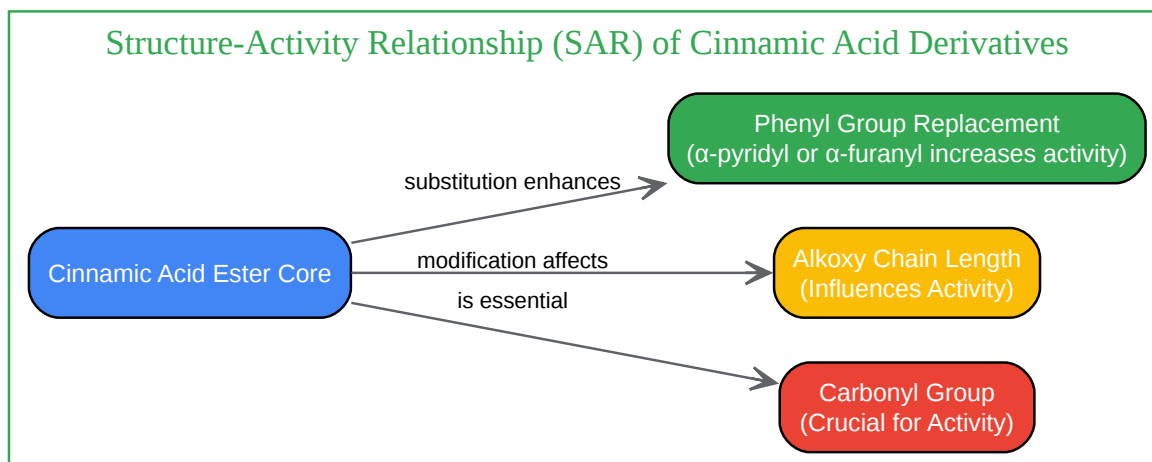


[Click to download full resolution via product page](#)

Caption: Workflow for in vitro acaricidal activity assessment.

Structure-Activity Relationship (SAR) Insights

The study of cinnamic acid derivatives has provided valuable insights into the structural features that govern their acaricidal activity.



[Click to download full resolution via product page](#)

Caption: Key structural elements influencing acaricidal activity.

Future Directions

Acaricidal agent-1 represents a promising starting point for the development of new treatments for mange. Future research should focus on:

- Mechanism of Action Elucidation: Identifying the specific molecular target(s) of **Acaricidal agent-1** in mites.
- In Vivo Efficacy and Safety: Evaluating the performance and toxicological profile of **Acaricidal agent-1** in animal models.
- Pharmacokinetic Studies: Determining the absorption, distribution, metabolism, and excretion (ADME) properties of the compound.
- Lead Optimization: Synthesizing and testing new analogues to improve potency, selectivity, and safety.

This technical guide provides a summary of the currently available information on **Acaricidal agent-1**. As research progresses, a more detailed understanding of its properties and potential applications will undoubtedly emerge.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bioactivity and structure-activity relationship of cinnamic acid derivatives and its heteroaromatic ring analogues as potential high-efficient acaricides against *Psoroptes cuniculi* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Cinnamic Acid Derivatives and Their Biological Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Cinnamic Acid Derivatives as Inhibitors of Oncogenic Protein Kinases--Structure, Mechanisms and Biomedical Effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Acaricidal agent-1" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554683#acaricidal-agent-1-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com